

N-[3-(Trimethoxysilyl)propyl]aniline synonyms and alternative names.

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Compound of Interest

Compound Name: N-[3-(Trimethoxysilyl)propyl]aniline

Cat. No.: B1346609

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An In-depth Technical Guide to N-[3-(Trimethoxysilyl)propyl]aniline

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of N-[3-(Trimethoxysilyl)propyl]aniline (CAS No. 3068-76-6), a versatile organosilane compound. It is widely utilized as a silane coupling agent, adhesion promoter, and surface modifier in a variety of industrial and research applications.^{[1][2]} Its bifunctional nature, possessing both a hydrolyzable trimethoxysilyl group and an organic aniline moiety, allows it to form stable bridges between inorganic and organic materials.^{[1][3]}

Synonyms and Alternative Names

N-[3-(Trimethoxysilyl)propyl]aniline is known by numerous synonyms, which reflect different naming conventions and its chemical structure.^[3]

| Nomenclature Type | Name |
|-------------------|---|
| IUPAC Name | N-(3-trimethoxysilylpropyl)aniline[3][4] |
| CAS Name | Benzenamine, N-[3-(trimethoxysilyl)propyl]-[3][4] |
| Common Synonyms | (3-Anilinopropyl)trimethoxysilane[3] |
| | Trimethoxy[3-(phenylamino)propyl]silane[3] |
| | N-Phenyl-3-aminopropyltrimethoxysilane[3][4] |
| | N-Phenyl-γ-aminopropyltrimethoxysilane[3] |
| | N-(gamma-(Trimethoxysilyl)propyl)aniline[4] |
| | [3-(Phenylamino)propyl]trimethoxysilane |
| | 3-(N-Phenylamino)propyltrimethoxysilane[5] |
| | Phenylaminopropyltrimethoxysilane[4] |

Physicochemical Properties

The compound is a yellowish, clear liquid that is soluble in most organic solvents but insoluble in water.[6][7] It is reactive in the presence of moisture, undergoing hydrolysis.[6]

| Property | Value |
|---------------------|---|
| CAS Number | 3068-76-6[3] |
| Molecular Formula | C ₁₂ H ₂₁ NO ₃ Si[3] |
| Molecular Weight | 255.39 g/mol [3] |
| Boiling Point | 310 °C (lit.) |
| Density | 1.07 g/mL at 25 °C (lit.) |
| Refractive Index | n ₂₀ /D 1.506 (lit.) |
| Flash Point | 110 °C (230 °F) - closed cup |
| Storage Temperature | 2-8°C[7] |

Experimental Protocols

General Synthesis of N-[3-(Trimethoxysilyl)propyl]aniline

A common method for synthesizing **N-[3-(Trimethoxysilyl)propyl]aniline** involves the reaction of aniline with (3-chloropropyl)trimethoxysilane.^{[3][7]}

Procedure:

- Add 186 g of aniline and 182 g of polyaniline (acting as an acid scavenger) to a reactor.^[7]
- Slowly and continuously add 198.7 g of 3-chloropropyltrimethoxysilane dropwise into the reactor.^[7]
- Maintain the reaction temperature at 160 °C while continuously stirring for 2 hours.^[7]
- After the initial reaction period, continue to maintain the reaction conditions for an additional 3 hours to ensure the reaction goes to completion.^[7]
- Separate the reaction mixture by filtration to obtain the crude product.^[7]
- The solid phase can be neutralized with ammonia, washed with deionized water until the filtrate pH is 6-7, and dried under vacuum at 80 °C for recycling.^[7]

This procedure is reported to yield N-phenyl-3-aminopropyltrimethoxysilane at 90.1% yield and 94.2% selectivity.^[7]

Applications and Mechanism of Action

This compound is a key component in applications requiring robust adhesion between dissimilar materials.^[1] Its primary function is as a coupling agent to bridge organic polymers and inorganic substrates.^[3]

Mechanism as a Coupling Agent:

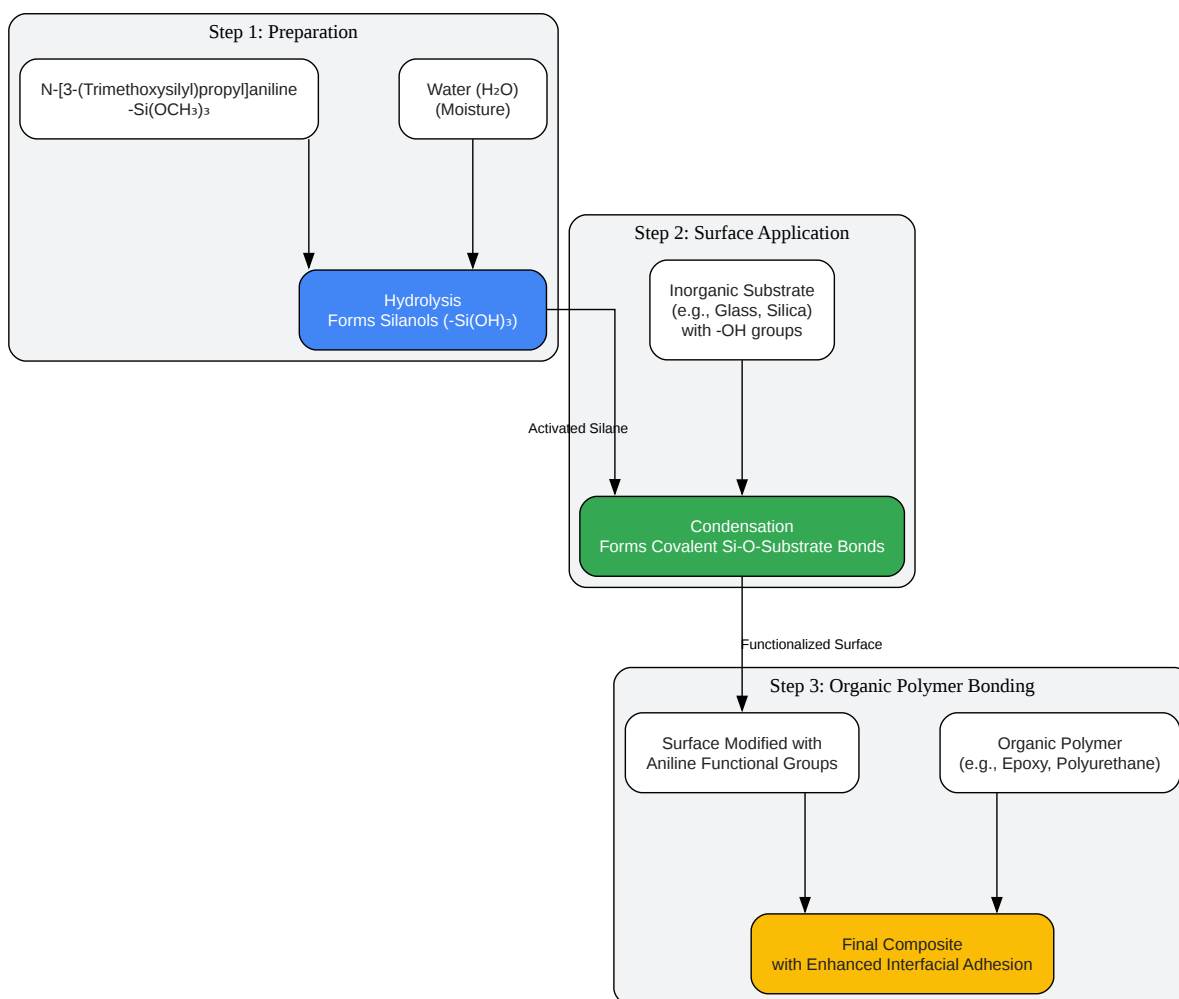
- Hydrolysis: In the presence of water, the three methoxy groups (-OCH₃) on the silicon atom hydrolyze to form reactive silanol groups (-Si-OH).^{[3][6]}

- **Condensation:** These silanol groups can then condense with hydroxyl groups present on the surface of inorganic substrates (e.g., glass, silica, metal oxides), forming stable, covalent siloxane bonds (Si-O-Substrate).[1]
- **Organic Interaction:** The aniline group at the other end of the molecule is available to react or physically entangle with an organic polymer matrix during curing or processing.[1]

This dual functionality creates a durable link at the interface, improving mechanical properties such as tensile strength, tear resistance, and adhesion in composites, adhesives, and coatings. [3][6] It is used in various industries, including adhesives and sealants, coatings, rubber, plastics, and textiles.[6]

Visualized Workflow: Surface Modification

The following diagram illustrates the general workflow for using **N-[3-(Trimethoxysilyl)propyl]aniline** to modify an inorganic surface for improved adhesion to an organic polymer.



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Caption: Workflow for surface modification using **N-[3-(Trimethoxysilyl)propyl]aniline**.

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